

stability and degradation of 1,3,5-Undecatriene under different conditions

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Compound of Interest

Compound Name: 1,3,5-Undecatriene

Cat. No.: B019402

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Technical Support Center: 1,3,5-Undecatriene

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,3,5-Undecatriene**.

Frequently Asked Questions (FAQs)

Q1: What is **1,3,5-Undecatriene** and what are its primary applications?

A1: **1,3,5-Undecatriene** is a volatile hydrocarbon with the molecular formula C₁₁H₁₈, characterized by a conjugated system of three double bonds.^{[1][2]} It is primarily used in the fragrance and flavor industry for its powerful, diffusive green, and galbanum-like aroma.^{[1][3]} It is a component of some essential oils and is used to impart green, vegetable-like notes in various products.^[1]

Q2: What are the recommended storage conditions for **1,3,5-Undecatriene** to ensure its stability?

A2: To ensure the stability of **1,3,5-Undecatriene**, it should be stored in a cool, tightly closed container, under a nitrogen atmosphere, and protected from light and sources of ignition.^[4] Refrigeration is also recommended as the compound is heat-sensitive.^[1] Under these conditions, a shelf life of up to 24 months can be expected.^[4]

Q3: What are the main degradation pathways for **1,3,5-Undecatriene**?

A3: The primary degradation pathways for **1,3,5-Undecatriene** are oxidation and isomerization.

[1] The conjugated triene system is susceptible to attack by oxygen, leading to the formation of various oxygenated derivatives.[1] Exposure to light and acid can promote isomerization of the double bonds, leading to a change in the isomeric composition and potentially altering its sensory properties.[1]

Q4: Is **1,3,5-Undecatriene** commercially available with stabilizers?

A4: Yes, some commercial preparations of **1,3,5-Undecatriene** contain stabilizers to prevent degradation. A common stabilizer used is α -tocopherol (a form of Vitamin E), which acts as an antioxidant to inhibit oxidation.[5]

Troubleshooting Guides

Issue 1: Loss of characteristic aroma or development of off-odors in the **1,3,5-Undecatriene** sample.

- Possible Cause: Degradation of the compound due to improper storage or handling.
- Troubleshooting Steps:
 - Verify Storage Conditions: Ensure the sample has been stored in a cool, dark place, under an inert atmosphere (e.g., nitrogen), and in a tightly sealed container.[4]
 - Check for Peroxide Formation: As a conjugated polyene, it may form peroxides upon exposure to air. Use peroxide test strips to check for contamination. Caution: Peroxides can be explosive, handle with care.
 - Analyze by GC-MS: Perform a Gas Chromatography-Mass Spectrometry (GC-MS) analysis to identify potential degradation products and to check the purity of the sample.[6] Compare the resulting chromatogram with that of a fresh or properly stored sample.
 - Qualitative Test for Unsaturation: A simple test with bromine water can indicate the loss of unsaturation due to degradation. In the presence of the unsaturated **1,3,5-undecatriene**,

the reddish-brown color of bromine water will disappear.[7][8] If the color persists, it may suggest significant degradation of the double bonds.

Issue 2: Inconsistent experimental results when using 1,3,5-Undecatriene.

- Possible Cause: Isomerization of the compound, leading to a different mixture of cis/trans isomers with potentially different reactivities or physical properties.
- Troubleshooting Steps:
 - Minimize Exposure to Light and Acid: Protect the sample from light at all times by using amber vials or wrapping containers in foil. Ensure that all solvents and reagents used are free from acidic impurities.
 - Analyze Isomeric Composition: Use High-Performance Liquid Chromatography (HPLC) with a suitable column (e.g., C18) to separate and quantify the different isomers of **1,3,5-Undecatriene**.[1]
 - Standardize Sample Handling: Ensure a consistent and documented procedure for handling the compound in all experiments to minimize variability.

Issue 3: Precipitation or cloudiness observed in a solution of 1,3,5-Undecatriene.

- Possible Cause: Polymerization of the compound or insolubility in the chosen solvent.
- Troubleshooting Steps:
 - Solvent Compatibility: Verify the solubility of **1,3,5-Undecatriene** in the chosen solvent. It is generally soluble in organic solvents and fats, but only slightly soluble in water.[2][4]
 - Check for Polymerization: Polymerization can be initiated by heat, light, or impurities. Analyze the precipitate using techniques like Infrared (IR) spectroscopy to look for changes in the chemical structure indicative of polymerization.

- Filter the Solution: If the issue is minor, filtering the solution through a syringe filter might remove the precipitate, but the underlying cause of degradation should still be investigated.

Data Presentation

Table 1: Stability Profile of **1,3,5-Undecatriene**

Condition	Stability	Recommendations
Light Exposure	Unstable	Store in amber or light-blocking containers. [4]
Heat	Unstable (heat-sensitive)	Store in a cool place; refrigeration is recommended. [1]
Oxygen/Air	Unstable (prone to oxidation)	Store under an inert atmosphere (e.g., nitrogen). [4] Consider using a product with an antioxidant stabilizer like α -tocopherol. [5]
pH	Sensitive to acidic conditions	Avoid contact with acidic substances to prevent isomerization. [1]
Solvents	Generally stable in non-polar organic solvents.	Confirm solubility and compatibility before use. Slightly soluble in water. [2] [4]

Table 2: Physical and Chemical Properties of **1,3,5-Undecatriene**

Property	Value
Molecular Formula	C11H18
Molecular Weight	150.26 g/mol [1]
Appearance	Colorless to pale yellow oily liquid [4]
Odor	Powerful, green, fruity, pineapple-like [4]
Boiling Point	~285 °C [4]
Flash Point	~83 °C [4]
Specific Gravity	0.788-0.796 @ 25°C [4]
Refractive Index	1.510-1.518 @ 20°C [4]
Solubility	Soluble in fats and oils; slightly soluble in water. [4]

Experimental Protocols

Protocol 1: Accelerated Stability Testing of 1,3,5-Undecatriene

This protocol is a general guideline for assessing the stability of **1,3,5-Undecatriene** under accelerated conditions.

- Sample Preparation:
 - Prepare multiple aliquots of the **1,3,5-Undecatriene** sample in its final intended solvent or formulation.
 - Place the aliquots in sealed, amber glass vials, leaving minimal headspace.
 - Prepare a control set of samples to be stored under recommended conditions (refrigerated, in the dark).
- Stress Conditions:

- Place the experimental samples in a stability chamber at an elevated temperature, for example, 40°C.[9]
- For photostability testing, expose a set of samples to a controlled light source, such as a UV lamp, for a defined period.
- Time Points:
 - Withdraw samples at predetermined time points (e.g., 0, 1, 2, 4, 8, and 12 weeks for thermal stability).
- Analysis:
 - At each time point, analyze the stressed and control samples.
 - Visual Inspection: Note any changes in color, clarity, or odor.
 - GC-MS Analysis: Quantify the remaining percentage of **1,3,5-Undecatriene** and identify any major degradation products.
 - HPLC Analysis: Assess the isomeric purity and quantify any changes in the isomer ratio.
- Data Analysis:
 - Plot the concentration of **1,3,5-Undecatriene** as a function of time for each stress condition.
 - Determine the degradation rate and estimate the shelf life based on the acceptable level of degradation.

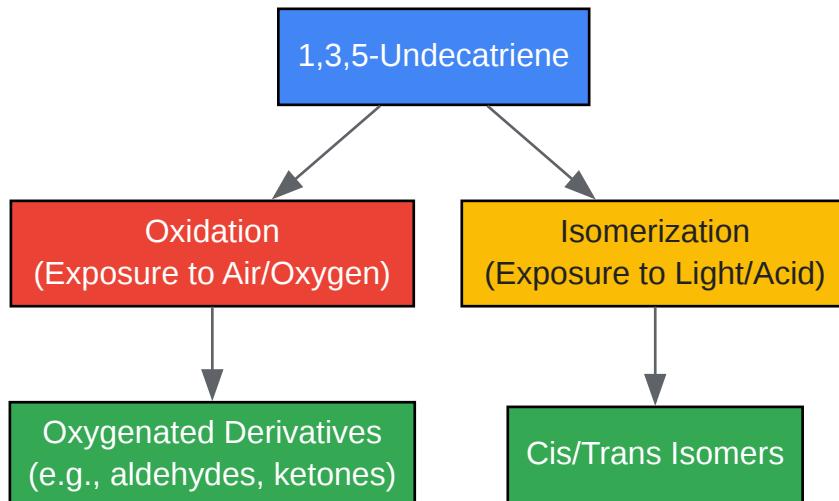
Protocol 2: Qualitative Test for Unsaturation (Bromine Water Test)

This is a simple chemical test to qualitatively assess the presence of unsaturation, which can be indicative of the integrity of the **1,3,5-Undecatriene**.

- Preparation:

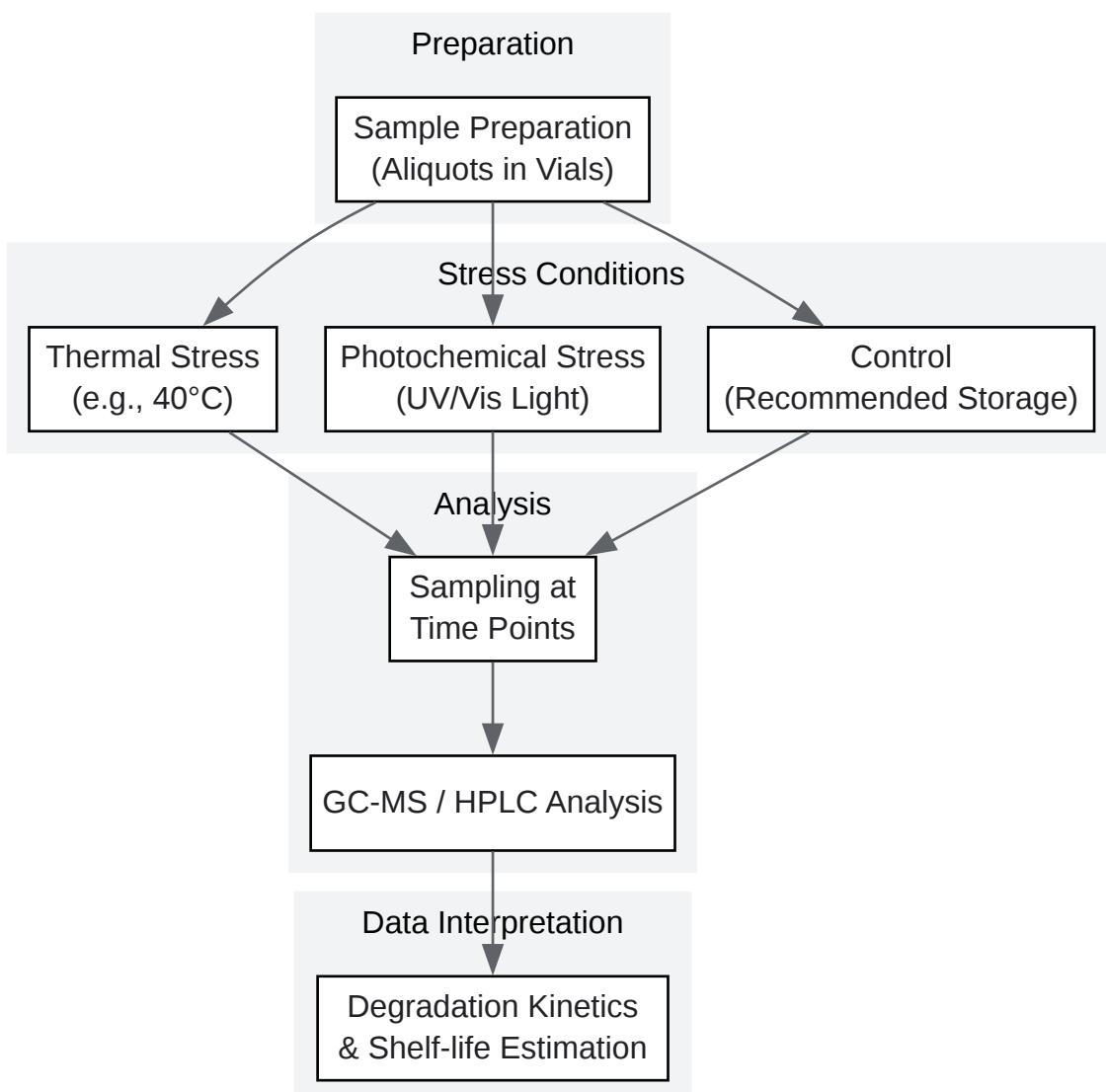
- Prepare a dilute solution of **1,3,5-Undecatriene** in a suitable solvent (e.g., hexane).
- Have a solution of bromine water (typically a dilute aqueous solution of bromine) ready. Bromine water has a distinct reddish-brown color.
- Procedure:
 - To the solution of **1,3,5-Undecatriene**, add the bromine water dropwise while shaking.
- Observation:
 - Positive Result (Unsaturation Present): The reddish-brown color of the bromine water will disappear as the bromine reacts with the double bonds of the undecatriene.[7][8]
 - Negative Result (Unsaturation Absent/Degraded): The reddish-brown color of the bromine water will persist, indicating that there are no (or very few) double bonds to react with.

Visualizations



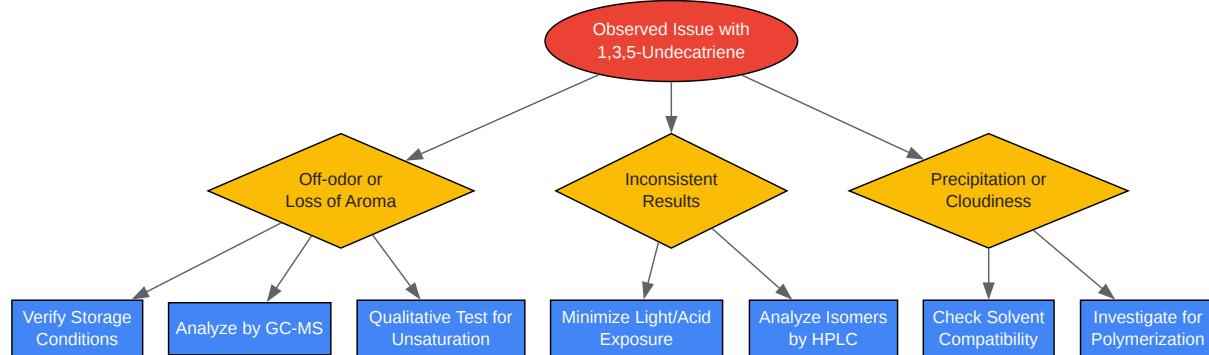
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Caption: Degradation pathways of **1,3,5-Undecatriene**.



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Caption: Workflow for accelerated stability testing.



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Caption: Troubleshooting decision tree for **1,3,5-Undecatriene**.

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